Technical Support Center: 4-Methoxy-5-Nitro-1H-Indazole Experiments

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Compound of Interest

Compound Name:	*4-methoxy-5-nitro-1H-indazole*
CAS No.:	*1443980-48-0*
Cat. No.:	*B1433157*

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Prepared by the Office of Senior Application Scientists

Welcome to the technical support center for **4-methoxy-5-nitro-1H-indazole**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common pitfalls and challenges encountered during the synthesis, purification, and downstream application of this important heterocyclic intermediate. Our goal is to provide field-proven insights and robust protocols to ensure the success and integrity of your experiments.

Section 1: Frequently Asked Questions (FAQs)

This section addresses foundational questions regarding the properties, handling, and storage of **4-methoxy-5-nitro-1H-indazole**.

Q1: What are the defining structural features and physicochemical properties of **4-methoxy-5-nitro-1H-indazole**?

A1: **4-methoxy-5-nitro-1H-indazole** is a bicyclic heteroaromatic compound. Its structure is characterized by a benzene ring fused to a pyrazole ring. The key functional groups are a methoxy group (-OCH_3) at position 4 and a nitro group (-NO_2) at position 5. The interplay

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between the electron-donating methoxy group and the potent electron-withdrawing nitro group governs its reactivity, solubility, and spectroscopic properties. The 1H-indazole tautomer is generally more stable than the 2H form.[1]

Property	Predicted Value / Characteristic	Rationale
Molecular Formula	$C_8H_7N_3O_3$	-
Molecular Weight	193.16 g/mol	-
Appearance	Expected to be a yellow crystalline solid	The nitroaromatic chromophore typically imparts a yellow color.[2]
Solubility	High in polar aprotic solvents (DMSO, DMF); Moderate in alcohols (Methanol, Ethanol); Low in water and nonpolar solvents (Hexane).[3]	The molecule has both hydrogen bond donors (N-H) and acceptors (nitro/methoxy oxygens), but the overall aromatic structure limits aqueous solubility.
pKa	The indazole N-H is weakly acidic.	The electron-withdrawing nitro group increases the acidity compared to unsubstituted indazole.

Q2: What are the primary safety hazards associated with **4-methoxy-5-nitro-1H-indazole**?

A2: As a nitroaromatic compound, **4-methoxy-5-nitro-1H-indazole** should be handled with caution. Nitroaromatic compounds are a class of chemicals known for their potential thermal instability and toxicity.[4][5]

- Toxicity: Many nitroaromatic compounds are toxic, mutagenic, and may be carcinogenic.[4][6] Always handle the compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Thermal Instability: While not an explosive like TNT, nitroaromatic compounds can decompose exothermically at elevated temperatures, especially in the presence of

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contaminants.[5] Avoid excessive heating of the dry material.

- Irritant: The parent compound, 1H-indazole, is classified as a skin and eye irritant.[7] It is prudent to assume similar properties for this derivative.

Q3: How should I store this compound to ensure long-term stability?

A3: To ensure stability, **4-methoxy-5-nitro-1H-indazole** should be stored in a tightly sealed container in a cool, dry, and dark place. The nitro group can increase the molecule's susceptibility to hydrolysis and decomposition, especially in the presence of light or strong bases.[8] Long-term storage at room temperature, protected from moisture and light, is generally acceptable.

Section 2: Synthesis & Purification Troubleshooting Guide

The most common route to **4-methoxy-5-nitro-1H-indazole** is the electrophilic nitration of 4-methoxy-1H-indazole. This section troubleshoots that key step.

Q4: My nitration of 4-methoxy-1H-indazole resulted in a very low yield of the desired product. What went wrong?

A4: Low yields in this reaction are a frequent issue, often stemming from one of three areas: reaction conditions, starting material quality, or side reactions.

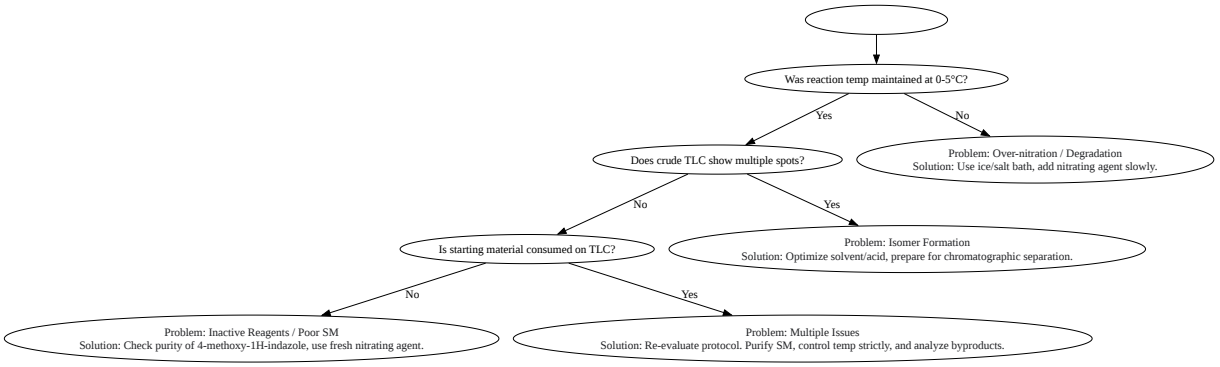
- Causality - Reaction Conditions: The nitration of an activated aromatic system like 4-methoxy-1H-indazole is highly exothermic and fast. Improper temperature control is a primary cause of failure. Running the reaction at temperatures above 0-5 °C can lead to the formation of undesired isomers and dinitrated byproducts, significantly reducing the yield of the target molecule.[9] Furthermore, the choice and concentration of the nitrating agent (e.g., HNO_3/H_2SO_4) are critical; conditions that are too harsh can lead to oxidation and degradation of the substrate.

- Causality - Side Reactions: The methoxy group is an ortho-, para-director, while the pyrazole ring directs nitration to the benzene ring, primarily at the 5- and 7-positions. While the 5-nitro product is typically major, significant formation of the 7-nitro and potentially the 3-nitro

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isomers can occur, complicating purification and lowering the isolated yield of the desired product.[10]

Below is a troubleshooting decision tree for diagnosing low yields.



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Caption: Troubleshooting logic for low yield in nitration.

Q5: My crude reaction mixture shows multiple product spots on the TLC plate. How do I identify and separate the desired 5-nitro isomer?

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A5: The formation of regioisomers is the most significant challenge. The primary side products are typically 4-methoxy-7-nitro-1H-indazole and, to a lesser extent, 4-methoxy-3-nitro-1H-indazole.

- Identification: The polarity of these isomers is often very similar, making TLC analysis challenging. A good starting solvent system for TLC analysis is 30-50% ethyl acetate in hexanes. The 5-nitro isomer is generally the major product and often has a distinct polarity compared to the 7-nitro isomer due to differences in intramolecular hydrogen bonding potential. Unambiguous identification requires spectroscopic analysis (see Section 4).

- Separation: Purification almost always requires flash column chromatography. A shallow gradient of ethyl acetate in hexanes (or dichloromethane/methanol for more polar compounds) is recommended. Careful fraction collection guided by TLC is essential. Recrystallization from a solvent like methanol or ethanol can be an effective final purification step for the isolated product.[2]

The diagram below illustrates the expected isomeric outcomes.

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Caption: Potential products from the nitration reaction.

Section 3: Downstream Reactions Troubleshooting

A common subsequent reaction is the demethylation of the 4-methoxy group to yield the corresponding phenol, a versatile handle for further functionalization.

Q6: I am struggling with the O-demethylation of **4-methoxy-5-nitro-1H-indazole**. Standard reagents like HBr are giving a complex mixture or no reaction. Why is this difficult?

A6: Aryl methyl ether cleavage is a notoriously challenging transformation that often requires harsh conditions. The presence of the nitro group and the indazole core adds layers of complexity.

- Electronic Effects: The strong electron-withdrawing effect of the 5-nitro group deactivates the aromatic ring, making the methoxy group less susceptible to cleavage by nucleophilic

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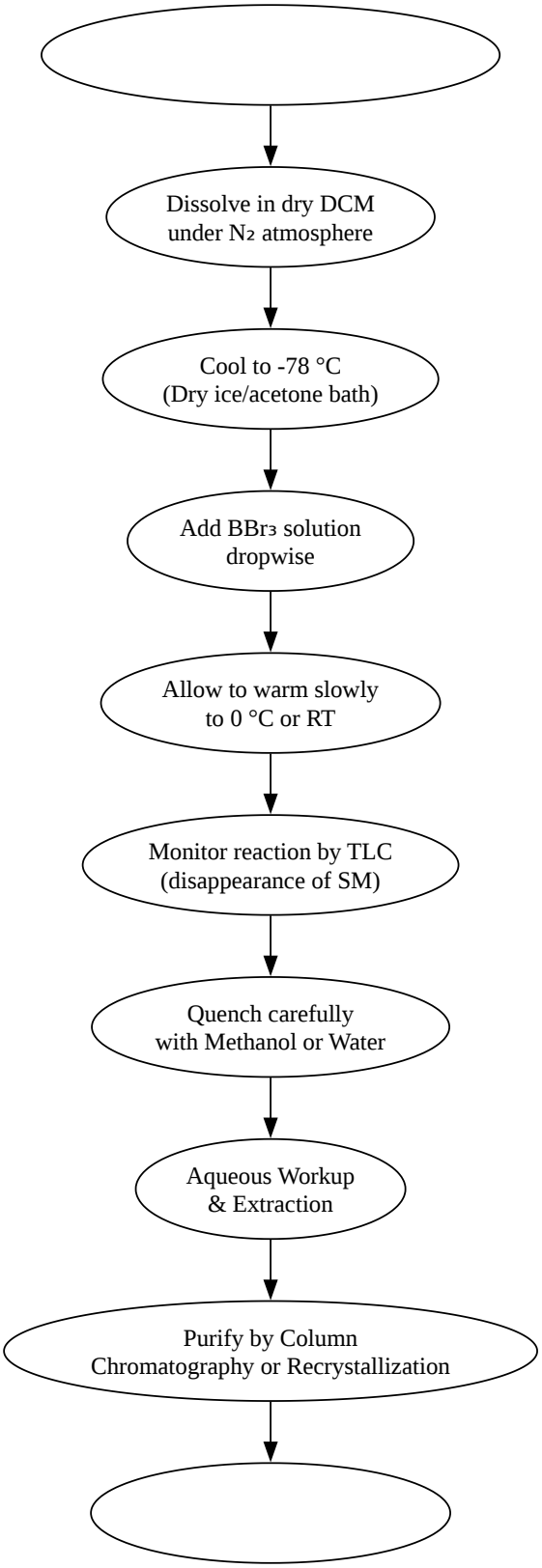
reagents (like thiolates) or acidic reagents (like HBr).

- Reagent Incompatibility: Strong reducing agents sometimes used for demethylation are incompatible with the nitro group, which can be readily reduced to an amine.[11] Conversely, strongly acidic conditions (e.g., refluxing HBr) can lead to decomposition of the indazole ring system itself.

- Recommended Reagents: Boron tribromide (BBr_3) in an inert solvent like dichloromethane (DCM) at low temperatures (e.g., -78 °C to 0 °C) is the most reliable method. It acts as a strong Lewis acid, coordinating to the methoxy oxygen and facilitating cleavage without requiring high temperatures that could promote decomposition. Another potential reagent is trimethylsilyl iodide (TMSI).[12]

The workflow below outlines a robust approach to demethylation.

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Caption: Experimental workflow for BBr_3-mediated demethylation.

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Section 4: Analytical & Characterization Guide

Q7: How can I use ^{1}H NMR to definitively confirm that I have synthesized the correct 5-nitro isomer and not the 7-nitro?

A7: ^{1}H NMR is the most powerful tool for this purpose. The key is to analyze the coupling patterns and chemical shifts of the three aromatic protons on the benzene portion of the molecule (H-3, H-6, and H-7 for the 5-nitro isomer).

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Proton Assignment (for 5-Nitro Isomer)	Expected Chemical Shift (δ, ppm)	Expected Multiplicity & Coupling (J, Hz)	Rationale
H-3	~8.2-8.4	Singlet (s) or narrow doublet	This proton is on the pyrazole ring, adjacent to two nitrogen atoms, making it distinct and downfield.
H-6	~7.8-8.0	Doublet (d), J ≈ 9.0 Hz	H-6 is ortho to the electron-withdrawing nitro group, shifting it downfield. It is coupled only to H-7.
H-7	~7.4-7.6	Doublet (d), J ≈ 9.0 Hz	H-7 is ortho to the electron-donating methoxy group (at position 4) and is coupled only to H-6.
-OCH_3	~4.0-4.2	Singlet (s)	Typical chemical shift for an aryl methyl ether.
N-H	>13.0	Broad singlet (br s)	The indazole N-H proton is typically very downfield and broad, especially in DMSO-d_6.[13]

The Decisive Evidence: For the 5-nitro isomer, you will observe two doublets in the aromatic region with a typical ortho coupling constant (J ≈ 9 Hz). For the 7-nitro isomer, the aromatic protons (H-5 and H-6) would also be two doublets with ortho coupling, but their chemical shifts would be different. The most definitive confirmation comes from a 2D NOESY experiment. For the 5-nitro isomer, a Nuclear Overhauser Effect (NOE) correlation should be observed between

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the methoxy protons (-OCH_3) and the proton at H-3, but NOT between the methoxy group and the proton at H-7. This spatial correlation unambiguously confirms the regiochemistry.

Section 5: Key Experimental Protocols

Protocol 1: Synthesis of **4-Methoxy-5-nitro-1H-indazole**

- Safety: This reaction is exothermic and uses strong acids. Perform in a fume hood with appropriate PPE. An ice bath must be ready.
- To a flask submerged in an ice/salt bath (0 to -5 °C), add concentrated sulfuric acid (e.g., 10 mL).
- Slowly add 4-methoxy-1H-indazole (1.0 eq) in portions, ensuring the internal temperature does not exceed 5 °C. Stir until all solids dissolve.
- Prepare the nitrating mixture by slowly adding fuming nitric acid (1.1 eq) to concentrated sulfuric acid in a separate flask, cooled in an ice bath.
- Add the nitrating mixture dropwise to the solution of the indazole over 30-60 minutes, maintaining the internal temperature below 5 °C.
- After the addition is complete, stir the reaction at 0-5 °C for 1-2 hours, monitoring the consumption of starting material by TLC (e.g., 40% EtOAc/Hexanes).
- Once the reaction is complete, pour the mixture very slowly and carefully onto a large amount of crushed ice with vigorous stirring.
- A yellow precipitate should form. Allow the ice to melt, then collect the solid by vacuum filtration.
- Wash the solid thoroughly with cold water until the filtrate is neutral (pH ~7).
- Dry the crude product under vacuum. The material can be purified by column chromatography (silica gel, gradient elution with ethyl acetate in hexanes) or recrystallization from methanol.

Protocol 2: O-Demethylation using Boron Tribromide (BBr_3)

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- Safety: BBr_3 is highly corrosive and reacts violently with water. All glassware must be oven-dried, and the reaction must be run under an inert atmosphere (Nitrogen or Argon).
- Dissolve **4-methoxy-5-nitro-1H-indazole** (1.0 eq) in anhydrous dichloromethane (DCM) under a nitrogen atmosphere.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add a 1.0 M solution of BBr_3 in DCM (1.5-2.0 eq) dropwise via syringe.
- After addition, allow the reaction to stir at -78 °C for 1 hour, then let it warm slowly to room temperature and stir overnight.
- Monitor the reaction by TLC until the starting material is consumed.
- Cool the mixture to 0 °C and quench the reaction by the very slow, dropwise addition of methanol. This will produce gas, so ensure adequate ventilation.
- Once the quenching is complete, remove the solvent under reduced pressure.
- Redissolve the residue in ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude product.
- Purify the crude 5-nitro-1H-indazol-4-ol by column chromatography or recrystallization.

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